

Personal protective equipment for handling 2,3,5-Trichloroisonicotinic acid

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Compound of Interest

Compound Name: 2,3,5-Trichloroisonicotinic acid

Cat. No.: B1337485

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Essential Safety and Handling Guide for 2,3,5-Trichloroisonicotinic Acid

For Immediate Reference by Laboratory Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2,3,5-Trichloroisonicotinic acid** (CAS No: 406676-18-4). Adherence to these procedures is essential for ensuring the safety of all laboratory personnel and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

2,3,5-Trichloroisonicotinic acid is a hazardous substance that can cause severe skin burns, eye damage, and respiratory irritation.[1] It is also harmful to aquatic life. Therefore, the use of appropriate personal protective equipment is mandatory.

Table 1: Personal Protective Equipment (PPE) for Handling **2,3,5-Trichloroisonicotinic Acid**

Activity	Required PPE
Handling Solid Compound (Weighing, Transferring)	- Chemical-resistant gloves (e.g., Nitrile) - Safety goggles and a face shield - Lab coat or chemical-resistant apron - Respiratory protection (use in a well-ventilated area or with a fume hood)
Preparing Solutions (Dissolving in Solvents)	- Chemical-resistant gloves (e.g., Nitrile) - Safety goggles and a face shield - Lab coat or chemical-resistant apron - Work within a certified chemical fume hood
Conducting Experiments	- Chemical-resistant gloves (e.g., Nitrile) - Safety goggles - Lab coat
Spill Cleanup	- Chemical-resistant gloves, boots, and apron - Respiratory protection (e.g., self-contained breathing apparatus for large spills) - Safety goggles and a face shield
Waste Disposal	- Chemical-resistant gloves - Safety goggles - Lab coat

Operational Plan for Safe Handling

Follow these step-by-step procedures to ensure the safe handling of **2,3,5-Trichloroisonicotinic acid** at every stage.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from incompatible materials.

2. Preparation and Use:

- Always handle this chemical within a certified chemical fume hood to avoid inhalation of dust or vapors.
- Before handling, ensure that an eyewash station and safety shower are readily accessible.
- Wear the appropriate PPE as detailed in Table 1.
- When weighing the solid, use a dedicated and clean spatula.
- When preparing solutions, slowly add the solid to the solvent to avoid splashing.
- Wash hands thoroughly after handling.[\[1\]](#)

3. Spill and Emergency Procedures:

- Small Spills:
 - Absorb with an inert, non-combustible material (e.g., sand, vermiculite).
 - Collect the spilled material and place it in a labeled, sealed container for hazardous waste disposal.
- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's emergency response team.
- In Case of Contact:
 - Eyes: Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[1\]](#)
 - Skin: Immediately remove all contaminated clothing and rinse the affected area with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)
 - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[1\]](#)

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.^[1]

Disposal Plan

All waste containing **2,3,5-Trichloroisonicotinic acid** must be treated as hazardous waste.

1. Waste Collection:

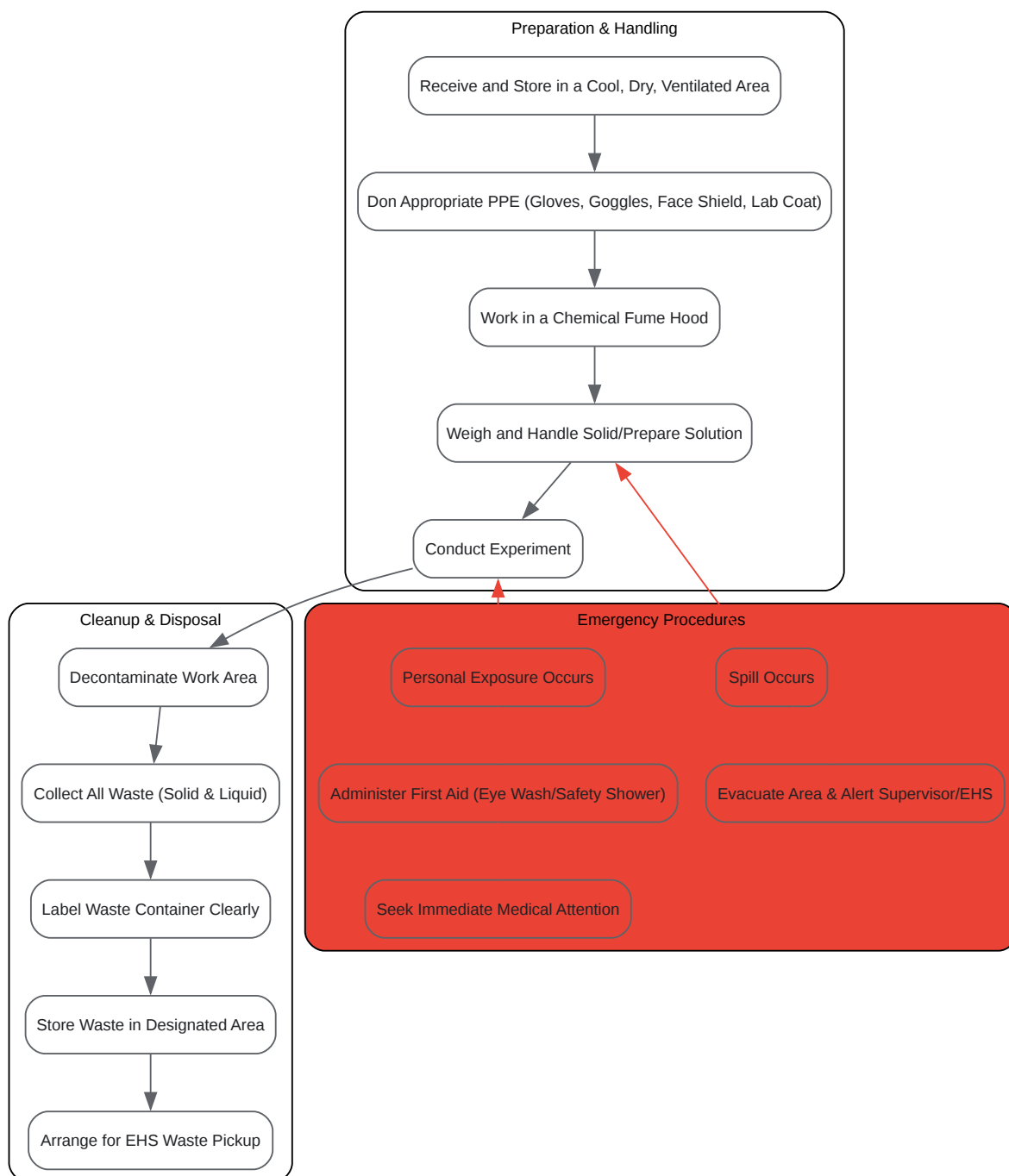
- Collect all solid waste, including contaminated PPE (gloves, etc.), in a designated, clearly labeled, and sealed hazardous waste container.
- Collect all liquid waste in a separate, labeled, and sealed hazardous waste container.

2. Disposal Procedure:

- Dispose of all waste in accordance with local, state, and federal regulations.
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures and to schedule a waste pickup.
- Do not dispose of this chemical down the drain or in the regular trash.

Visual Workflow for Safe Handling

The following diagram illustrates the key steps and decision points for the safe handling and disposal of **2,3,5-Trichloroisonicotinic acid**.



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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
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